

The Zaragozic Acid Core: A Technical Guide to its Biosynthesis

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Compound of Interest

Compound Name: Zaragozic acid

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Abstract

Zaragozic acids, also known as squalostatins, are a class of potent fungal polyketides renowned for their inhibitory activity against squalene synthase, a critical enzyme in the cholesterol biosynthesis pathway. This technical guide provides an in-depth exploration of the biosynthetic pathway leading to the formation of the unique and highly functionalized **zaragozic acid** core structure: a 4,6,7-trihydroxy-2,8-dioxobicyclo[3.2.1]octane-3,4,5-tricarboxylic acid. This document details the enzymatic steps, the underlying genetic framework, quantitative data on the inhibitory effects of **zaragozic acids**, and comprehensive experimental protocols for key methodologies used in the study of this intricate biosynthetic pathway.

Introduction to Zaragozic Acids

Discovered independently by two research groups, the **zaragozic acids** are a family of fungal metabolites that exhibit picomolar competitive inhibition of squalene synthase.[1][2] This enzyme catalyzes the first committed step in sterol biosynthesis, making it a prime target for the development of cholesterol-lowering drugs.[1] The **zaragozic acid** family is characterized by a conserved, densely oxygenated bicyclic core, with structural diversity arising from

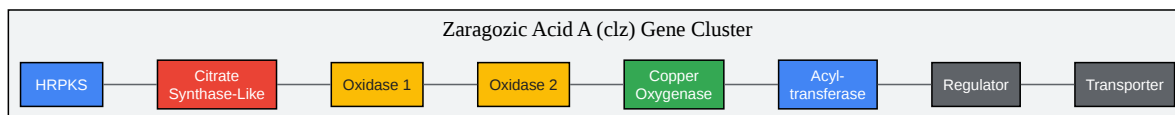
variations in the 1-alkyl and 6-acyl side chains.[3][4] The potent biological activity and complex molecular architecture of **zaragozic acids** have made their biosynthesis a subject of intense scientific investigation.

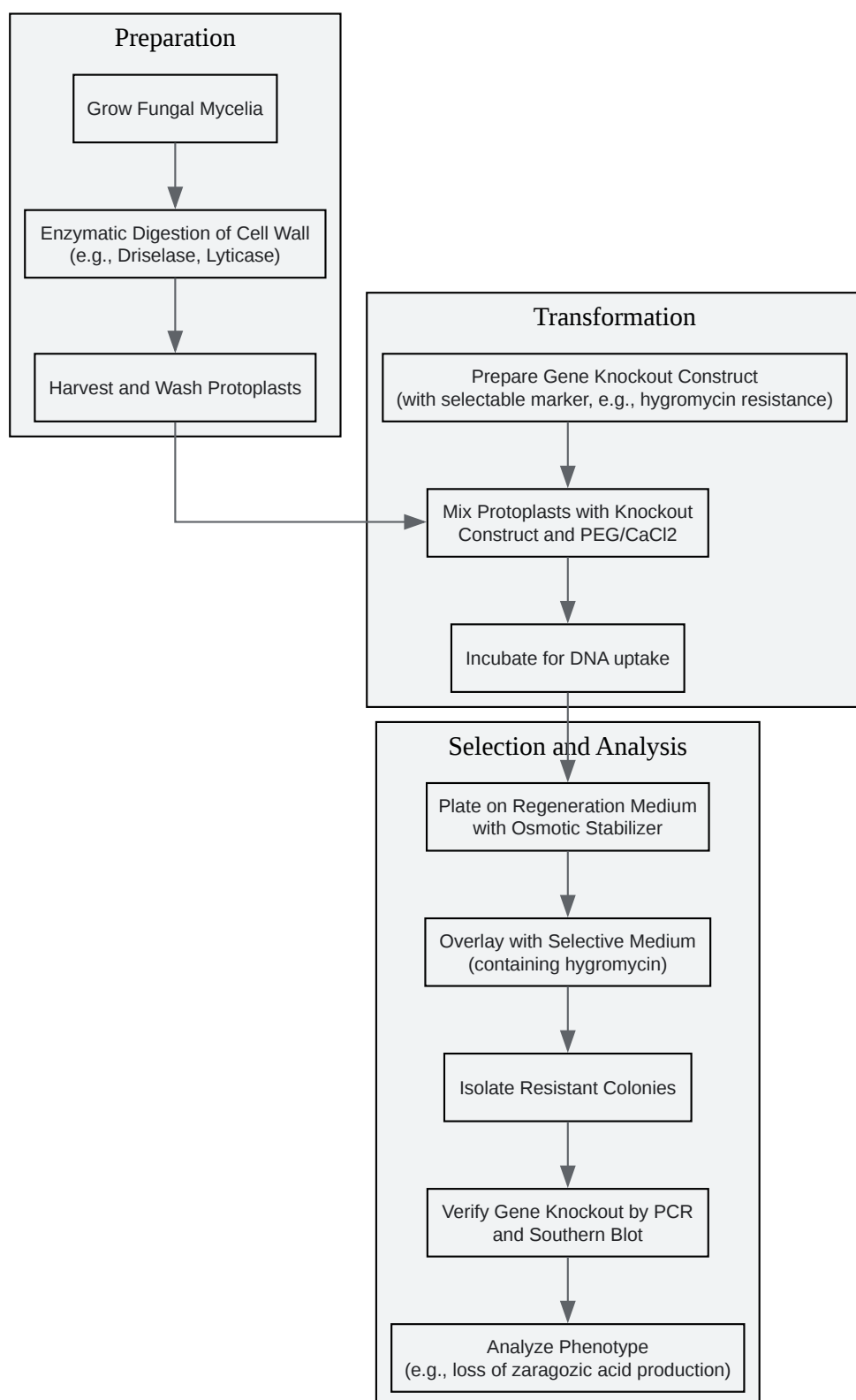
The Biosynthetic Pathway of the Zaragozic Acid Core

The biosynthesis of the **zaragozic acid** core is a complex process orchestrated by a polyketide synthase (PKS) pathway, followed by a series of oxidative and cyclization reactions. The core is assembled from acetate, succinate, and a benzoic acid starter unit.[5]

The proposed biosynthetic pathway can be summarized as follows:

- **Initiation:** The pathway is initiated by the priming of a highly reducing polyketide synthase (HRPKS) with a benzoic acid starter unit.
- **Polyketide Chain Assembly:** The HRPKS catalyzes the iterative condensation of malonyl-CoA extender units to build a linear polyketide chain.
- **Tricarboxylic Acid Intermediate Formation:** The polyketide chain is extended with oxaloacetate, a reaction mediated by a citrate synthase-like enzyme, to form a key tricarboxylic acid intermediate.
- **Oxidative Cyclization Cascade:** A series of six consecutive oxidation reactions, catalyzed by two putative non-heme iron-dependent enzymes, orchestrates the formation of the characteristic 4,8-dioxabicyclo[3.2.1]octane core.
- **Hydroxylation:** An unusual copper-dependent oxygenase introduces a crucial hydroxyl group.
- **Acylation:** Finally, an acyltransferase attaches the specific acyl side chain to the C-6 position of the core structure.





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